

# Troubleshooting low signal-to-noise in SPM mass spectrometry

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## Compound of Interest

Compound Name: C12-SPM

Cat. No.: B15574450

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## Technical Support Center: SPM Mass Spectrometry

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help you resolve common issues and optimize the performance of your Scanning Probe Microscopy (SPM) Mass Spectrometry experiments.

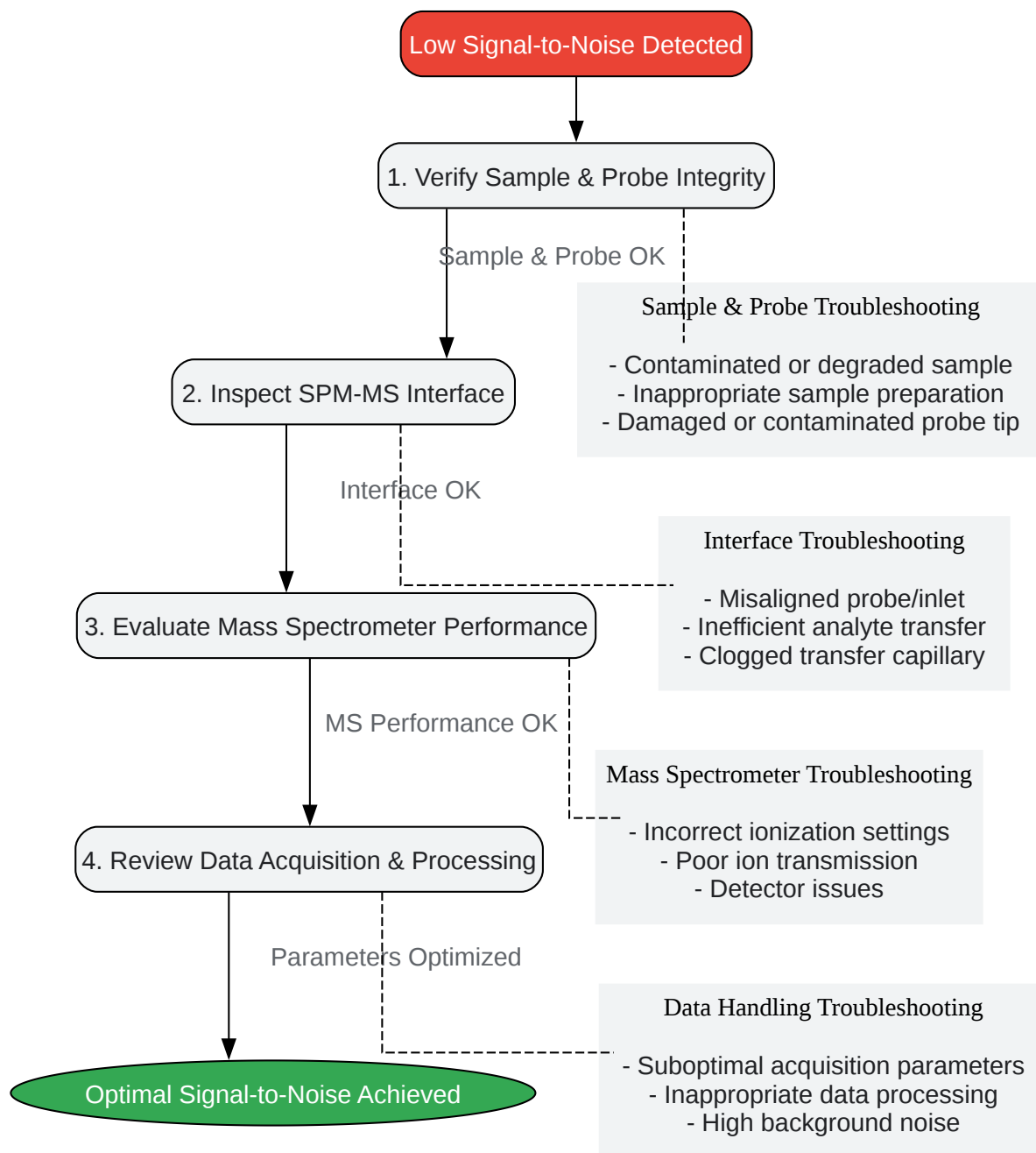
### Troubleshooting Guides

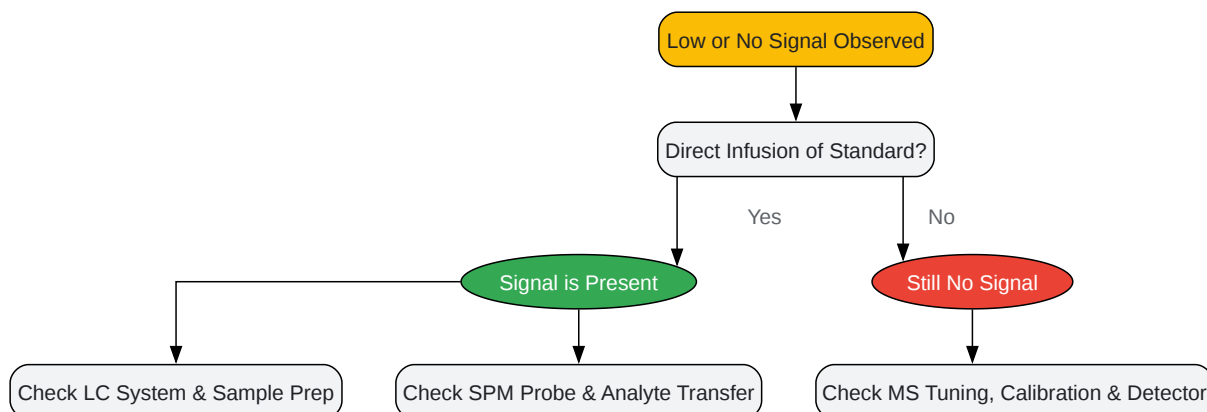
Low signal-to-noise (S/N) is a frequent challenge in SPM Mass Spectrometry. This guide provides a systematic approach to identifying and resolving the root causes of poor signal quality.

### Initial Assessment: Where is the Problem?

A complete loss of signal often points to a singular critical failure, whereas a low signal-to-noise ratio may indicate a combination of suboptimal parameters.<sup>[1]</sup> Start by determining if the issue lies with the sample preparation, the SPM-to-MS interface, the mass spectrometer itself, or the data acquisition and processing.

Troubleshooting Workflow





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## References

- 1. biotage.com [biotage.com]
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